

# In-Depth Technical Guide to Dimethyl 3-Methylglutarate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl 3-methylglutarate*

Cat. No.: *B101244*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 3-methylglutarate**, a versatile diester with applications in organic synthesis, particularly in the preparation of chiral molecules relevant to drug development. This document outlines its chemical and physical properties, safety information, and a detailed experimental protocol for a key chemoenzymatic synthesis.

## Core Properties of Dimethyl 3-Methylglutarate

**Dimethyl 3-methylglutarate**, also known as dimethyl 3-methylpentanedioate, is a combustible liquid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	19013-37-7	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	[2]
Molecular Weight	174.19 g/mol	[2]
Appearance	Liquid	[1]
Boiling Point	110 °C at 19 mmHg	[1]
Density	1.052 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.425	[1]
Flash Point	97.0 °C (206.6 °F) - closed cup	[1]

## Applications in Synthesis

**Dimethyl 3-methylglutarate** serves as a valuable building block in the synthesis of more complex molecules. Notably, it is a precursor in the production of:

- (R,Z)-Muscenone: A valuable ingredient in the fragrance industry.
- Verrucarinic acid derivatives: A class of compounds with potential biological activities.
- (R)- and (S)-4-amino-3-methylbutanoic acids: Chiral GABA analogs with applications in neuroscience research.

The synthesis of (R)- and (S)-4-amino-3-methylbutanoic acids is a prime example of a chemoenzymatic approach, leveraging the stereoselectivity of enzymes for asymmetric synthesis.

## Experimental Protocols: Chemoenzymatic Synthesis of (R)- and (S)-4-Amino-3-methylbutanoic Acids

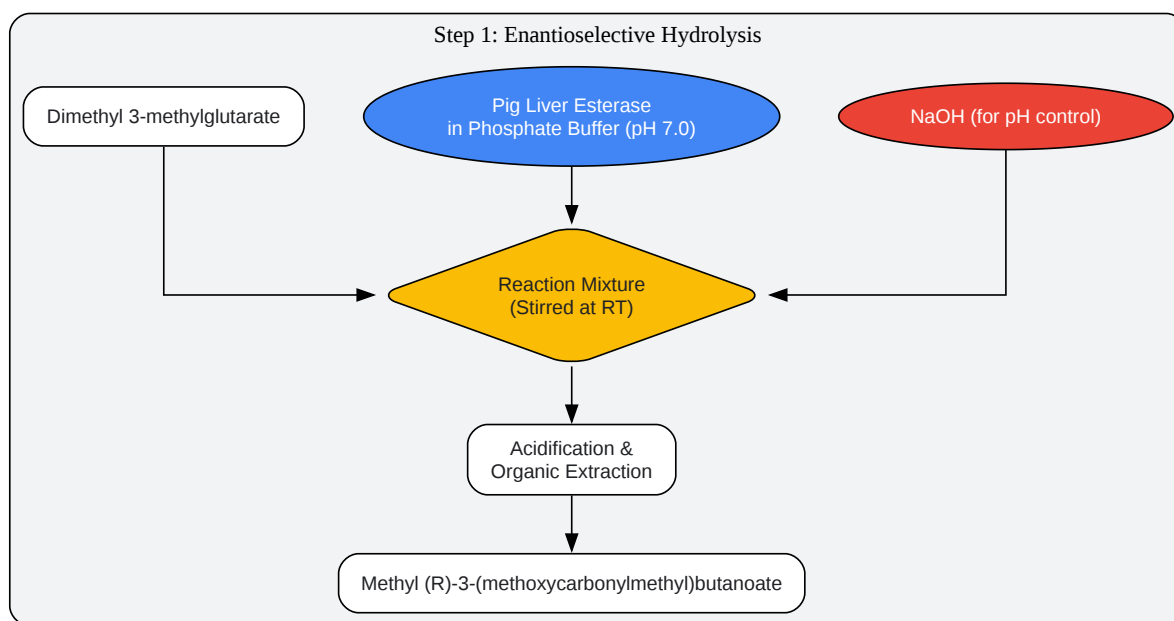
This section details the chemoenzymatic synthesis of (R)- and (S)-4-amino-3-methylbutanoic acids starting from **Dimethyl 3-methylglutarate**. The key step is the enantioselective hydrolysis of the prochiral diester using pig liver esterase (PLE).

## Step 1: Enantioselective Hydrolysis of Dimethyl 3-methylglutarate

This initial step utilizes pig liver esterase to selectively hydrolyze one of the enantiotopic ester groups of **Dimethyl 3-methylglutarate**, yielding the (R)-monoester.

Methodology:

- A suspension of pig liver esterase in a phosphate buffer solution (pH 7.0) is prepared.
- **Dimethyl 3-methylglutarate** is added to the enzyme suspension.
- The reaction mixture is stirred at room temperature, and the pH is maintained at 7.0 by the controlled addition of a sodium hydroxide solution.
- The reaction progress is monitored until one equivalent of the base has been consumed, indicating the completion of the hydrolysis.
- Upon completion, the reaction mixture is acidified and extracted with an organic solvent (e.g., ethyl acetate).
- The organic extracts are dried and concentrated to yield the crude methyl (R)-3-(methoxycarbonylmethyl)butanoate.



[Click to download full resolution via product page](#)

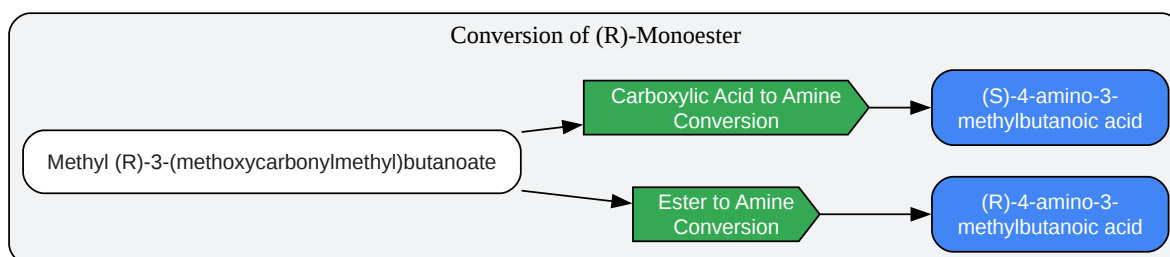
Caption: Workflow for the enantioselective hydrolysis of **Dimethyl 3-methylglutarate**.

## Subsequent Conversion to (R)- and (S)-4-Amino-3-methylbutanoic Acid

The resulting (R)-monoester is then converted to the target chiral amino acids through standard organic transformations.

- For (R)-4-amino-3-methylbutanoic acid: The remaining ester group of the (R)-monoester is converted to an amine.

- For (S)-4-amino-3-methylbutanoic acid: The carboxylic acid group of the (R)-monoester is converted to an amine.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways from the (R)-monoester to the target chiral amino acids.

## Safety and Handling

**Dimethyl 3-methylglutarate** is a combustible liquid and should be handled with appropriate safety precautions.

- Storage: Store in a well-ventilated place. Keep the container tightly closed.[4]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [4]
  - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[4]
  - Respiratory Protection: Not required under normal use conditions.[4]
- In case of exposure:
  - Inhalation: Move the victim to fresh air.
  - Skin Contact: Wash the affected area with plenty of soap and water.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. scholars.northwestern.edu [scholars.northwestern.edu]
- 3. EP0065706B1 - Process for the preparation of 3,3-dimethylglutaric acid or its esters - Google Patents [patents.google.com]
- 4. Dimethyl Glutarate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Dimethyl 3-Methylglutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101244#dimethyl-3-methylglutarate-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)